

Ursolic Aldehyde: A Technical Overview of its Isolation, Characterization, and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ursolic aldehyde*

Cat. No.: *B12407209*

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Introduction

Ursolic aldehyde, a pentacyclic triterpenoid of the ursane skeleton, is a naturally occurring compound found in a variety of plant species. While its close structural relative, ursolic acid, has been the subject of extensive research for over a century, the historical details surrounding the initial discovery and characterization of **ursolic aldehyde** remain elusive in the readily available scientific literature. This technical guide, therefore, aims to provide a comprehensive overview of the current knowledge on **ursolic aldehyde**, focusing on its isolation from natural sources, its physicochemical properties, and a summary of its reported biological activities. The information presented herein is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural product.

Physicochemical Properties

Ursolic aldehyde is a triterpenoid with the chemical formula $C_{30}H_{48}O_2$ and a molecular weight of approximately 440.70 g/mol ^[1] Its structure features a hydroxyl group at the C-3 position and an aldehyde group at the C-28 position of the ursane skeleton.

Property	Value	Reference
Molecular Formula	C30H48O2	[1]
Molecular Weight	440.70 g/mol	[1]
CAS Number	19132-81-1	[2]
Appearance	Data not available in early literature	
Melting Point	Data not available in early literature	
Optical Rotation	Data not available in early literature	

Isolation from Natural Sources

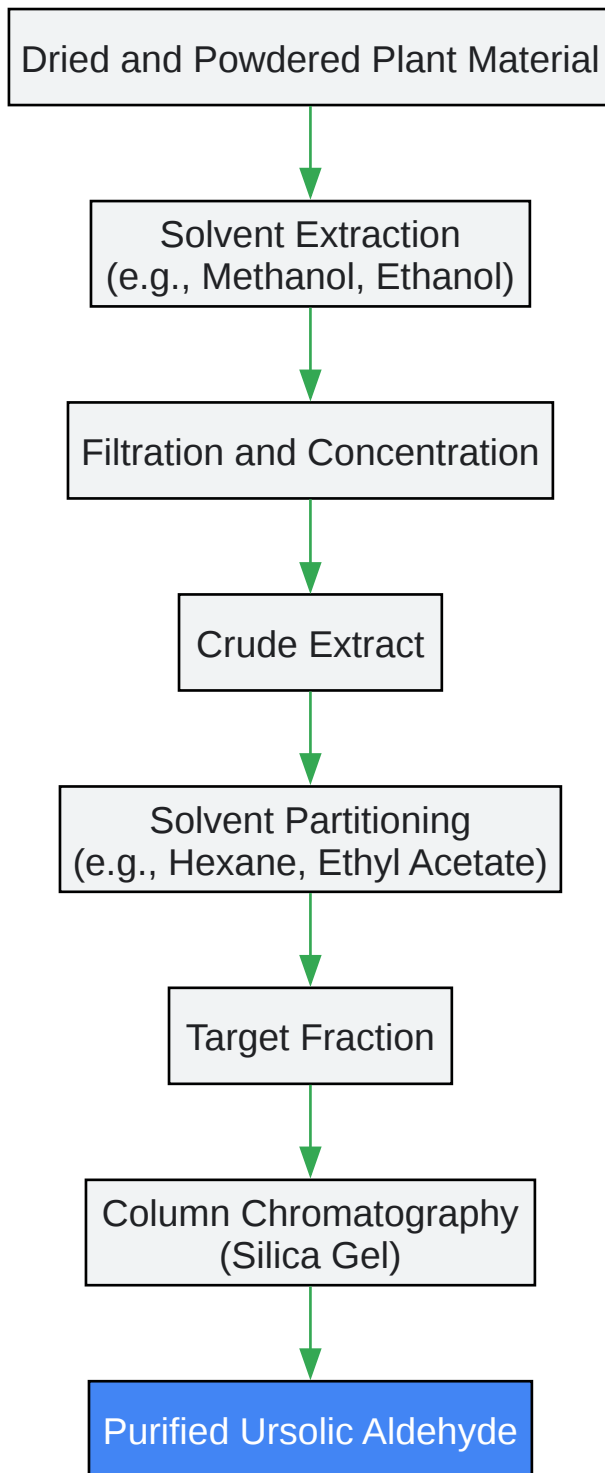
Ursolic aldehyde has been identified as a constituent of several plant species. Modern phytochemical studies have documented its isolation from the following sources:

- Nauclea latifolia: The roots of this African plant have been found to contain **ursolic aldehyde**.[\[3\]](#)
- Campsis grandiflora: The flowers of the Chinese trumpet creeper are another source of this triterpenoid.
- Dracocephalum forrestii[\[4\]](#)
- Nerium oleander[\[4\]](#)

General Isolation Workflow

The isolation of **ursolic aldehyde** from plant material typically follows a standard phytochemical workflow. The diagram below illustrates a general procedure.

General Workflow for the Isolation of Ursolic Aldehyde

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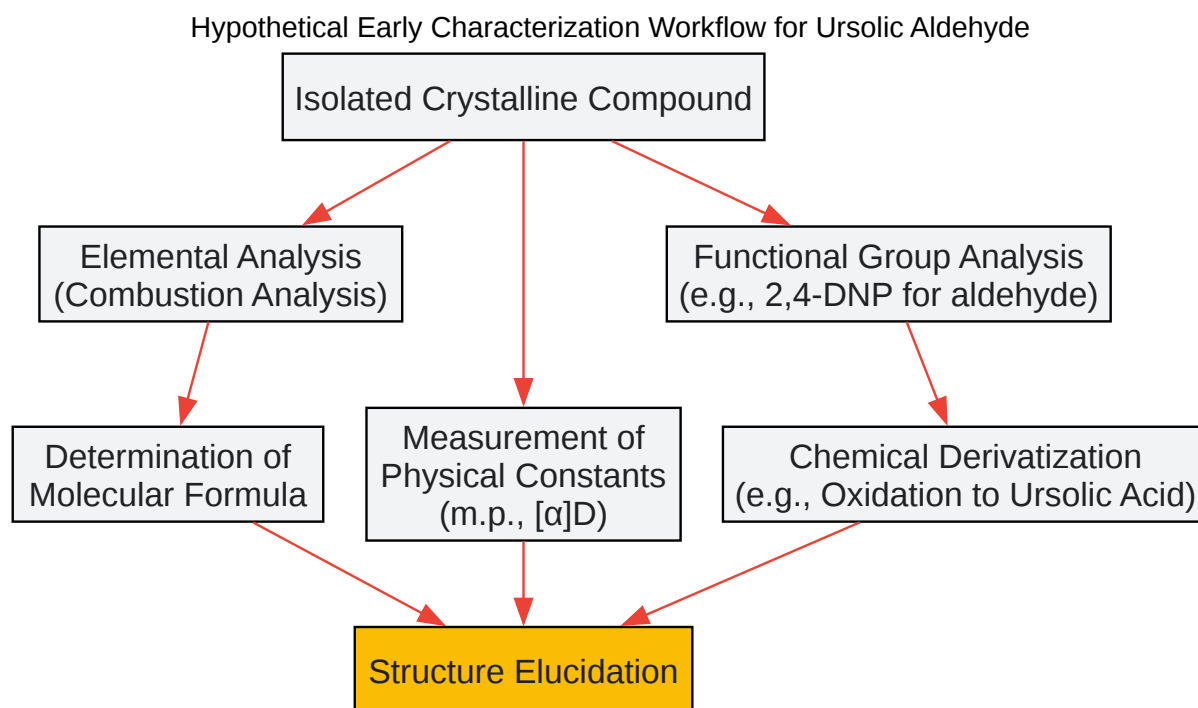
Caption: A generalized workflow for the isolation of **ursolic aldehyde** from plant sources.

Early Research and Characterization (Inferred)

While specific early research papers on **ursolic aldehyde** are not readily identifiable, its discovery likely occurred within the broader context of triterpenoid chemistry that flourished in the mid-20th century. The characterization of such compounds at the time would have relied on classical methods.

Hypothetical Early Characterization Workflow

The following diagram illustrates a plausible workflow for the characterization of a novel triterpenoid like **ursolic aldehyde** during the mid-20th century.



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Caption: A plausible workflow for the characterization of **ursolic aldehyde** in the mid-20th century.

Biological Activities

Preliminary in-vitro studies have suggested several potential biological activities for **ursolic aldehyde**, although research in this area is not as extensive as for ursolic acid.

- Neuroprotective Effects: Some studies have indicated that **ursolic aldehyde** may possess neuroprotective properties.[4]
- Enzyme Inhibition: It has been investigated for its potential to inhibit enzymes such as cholesterol acyltransferase (ACAT) and α -amylase.[3]

It is important to note that much of the research on the biological effects of compounds from the ursane family has focused on ursolic acid. Further investigation is required to delineate the specific activities of **ursolic aldehyde**.

Conclusion

Ursolic aldehyde is a naturally occurring triterpenoid with a chemical structure closely related to the well-studied ursolic acid. While the historical details of its discovery are not well-documented in accessible literature, modern research has confirmed its presence in several plant species and has begun to explore its biological potential. This guide provides a summary of the current understanding of its physicochemical properties, isolation, and reported activities. Further research is warranted to fully elucidate the pharmacological profile of **ursolic aldehyde** and to explore its potential applications in medicine and drug development.

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- To cite this document: BenchChem. [Ursolic Aldehyde: A Technical Overview of its Isolation, Characterization, and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12407209#historical-discovery-and-early-research-on-ursolic-aldehyde>]

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